

# (R)-(+)-Celiprolol-d9 Hydrochloride molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(R)-(+)-Celiprolol-d9 Hydrochloride	
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An In-depth Technical Guide on (R)-(+)-Celiprolol-d9 Hydrochloride

This guide provides a detailed overview of the molecular properties of **(R)-(+)-Celiprolol-d9 Hydrochloride**, a deuterated analog of (R)-(+)-Celiprolol Hydrochloride. It is intended for researchers, scientists, and professionals in drug development who require precise information for analytical and research applications.

#### **Core Molecular Data**

**(R)-(+)-Celiprolol-d9 Hydrochloride** is a stable isotope-labeled version of (R)-(+)-Celiprolol Hydrochloride, where nine hydrogen atoms have been replaced by deuterium. This labeling is a crucial tool in various research applications, including pharmacokinetic studies and as an internal standard in mass spectrometry-based quantification.

## **Quantitative Data Summary**

The table below summarizes the key molecular weight and formula information for both the deuterated and non-deuterated forms of (R)-(+)-Celiprolol Hydrochloride.



Property	(R)-(+)-Celiprolol-d9 Hydrochloride	Celiprolol Hydrochloride
Molecular Weight	425.01 g/mol [1][2][3], 425.02 g/mol [4]	415.95 g/mol [5], 416.0 g/mol [6][7]
Molecular Formula	C20H25D9CIN3O4[1][2][3]	C20H34CIN3O4[6]
CAS Number	1330045-90-3[1]	57470-78-7[5][8][7]

## **Experimental Protocols**

The determination of the molecular weight of chemical compounds like **(R)-(+)-Celiprolol-d9 Hydrochloride** is typically achieved through mass spectrometry.

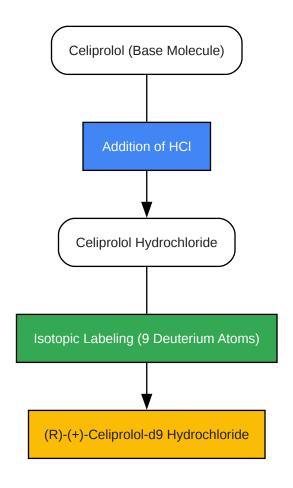
Methodology: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A solution of **(R)-(+)-Celiprolol-d9 Hydrochloride** is prepared in a suitable solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique, commonly Electrospray Ionization (ESI). ESI is a soft ionization method that minimizes fragmentation, allowing for the detection of the intact molecular ion.
- Mass Analysis: The ionized molecules are then guided into a high-resolution mass analyzer, such as an Orbitrap or Time-of-Flight (TOF) analyzer. These instruments can measure the mass-to-charge ratio (m/z) of ions with high accuracy and precision.
- Data Acquisition: The mass spectrometer detects the abundance of ions at each m/z value, generating a mass spectrum. For (R)-(+)-Celiprolol-d9 Hydrochloride, the protonated molecule [M+H]+ would be observed.
- Data Analysis: The molecular weight is determined from the m/z value of the most abundant isotopic peak of the molecular ion. The high resolution allows for the differentiation of the deuterated compound from its non-deuterated counterpart based on the mass difference.

#### **Visualized Workflow**



The following diagram illustrates the conceptual relationship between Celiprolol, its hydrochloride salt, and its deuterated form, culminating in the final compound of interest.



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Caption: Conceptual workflow for the formation of (R)-(+)-Celiprolol-d9 Hydrochloride.

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- To cite this document: BenchChem. [(R)-(+)-Celiprolol-d9 Hydrochloride molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590290#r-celiprolol-d9-hydrochloride-molecular-weight]

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